

2-Chlorobenzenesulfonyl chloride chemical structure and CAS number 2905-23-9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chlorobenzenesulfonyl chloride

Cat. No.: B1218429

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An In-depth Technical Guide to 2-Chlorobenzenesulfonyl Chloride

CAS Number: 2905-23-9

This technical guide provides a comprehensive overview of **2-Chlorobenzenesulfonyl chloride**, a key intermediate in organic synthesis, particularly for the development of sulfonamide-based therapeutic agents. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical Structure and Properties

2-Chlorobenzenesulfonyl chloride is an organosulfur compound featuring a benzene ring substituted with a chlorine atom at the ortho position relative to a sulfonyl chloride functional group.

Chemical Structure:

ClC6H4SO2Cl

The key structural features are the electrophilic sulfur atom of the sulfonyl chloride group and the substituted aromatic ring, which dictates its reactivity and utility as a chemical building block.

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **2-Chlorobenzenesulfonyl chloride** is presented below for easy reference.

Table 1: Physicochemical Properties of **2-Chlorobenzenesulfonyl Chloride**

Property	Value	Reference
CAS Number	2905-23-9	[1]
Molecular Formula	C ₆ H ₄ Cl ₂ O ₂ S	[1]
Molecular Weight	211.07 g/mol	[1]
Appearance	Clear yellow to orange-red liquid or low melting solid	[2]
Melting Point	26-28 °C	[2]
Boiling Point	150-152 °C / 12 mmHg	[2]
Density	1.548 g/mL at 25 °C	[2]
Refractive Index (n ₂₀ /D)	1.576	[2]
Flash Point	140 °F (60 °C) - closed cup	[2]
Water Solubility	Reacts with water	[2]
Sensitivity	Moisture Sensitive	[2]

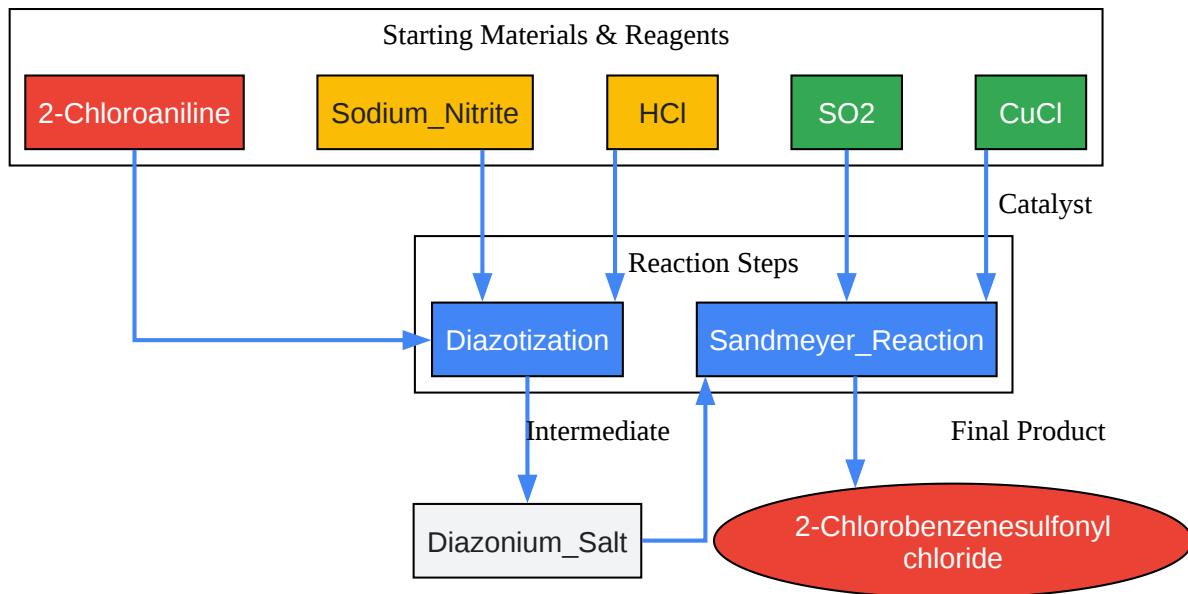
Table 2: Spectroscopic Data for **2-Chlorobenzenesulfonyl Chloride**

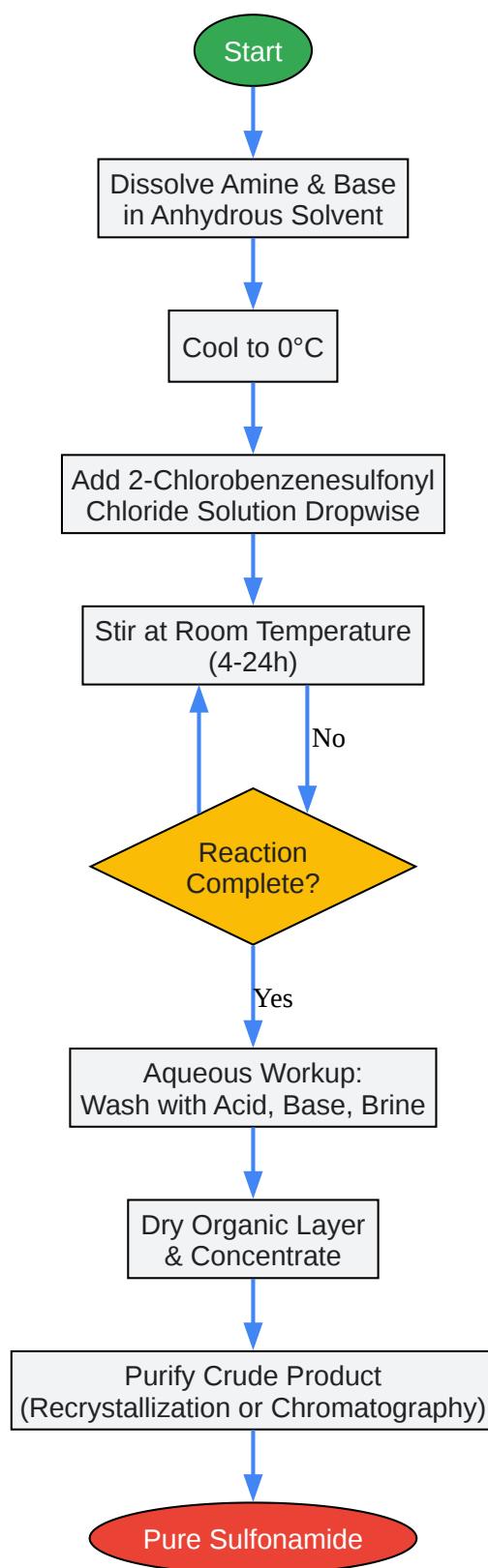
Technique	Data Highlights	Reference
Mass Spectrometry (MS)	Available through the NIST WebBook.	[3]
Infrared (IR) Spectroscopy	Conforms to structure. Available through the NIST WebBook.	[3]
¹ H NMR	Data not readily available in searched literature.	
¹³ C NMR	Data not readily available in searched literature.	

Synthesis and Reactivity

Synthesis of 2-Chlorobenzenesulfonyl Chloride

The primary industrial synthesis of **2-Chlorobenzenesulfonyl chloride** involves the diazotization of 2-chloroaniline, followed by a Sandmeyer-type reaction with sulfur dioxide in the presence of a copper salt catalyst.



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References

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